

Introduction: The Pyrazole Scaffold as a Privileged Structure in Agrochemicals

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Compound of Interest

Compound Name: *ethyl 4-iodo-1H-pyrazole-5-carboxylate*

CAS No.: 179692-08-1

Cat. No.: B1587062

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In the landscape of modern crop protection, the pyrazole ring stands out as a "privileged scaffold." This five-membered heterocyclic structure, containing two adjacent nitrogen atoms, is a cornerstone in the design of numerous highly effective agrochemicals.^{[1][2][3][4]} Its derivatives have led to the development of innovative fungicides, herbicides, and insecticides, demonstrating a remarkable versatility in biological activity.^{[5][6]} This wide spectrum of applications stems from the pyrazole ring's unique electronic properties and its ability to be readily functionalized, allowing for precise tuning of a molecule's physicochemical properties and biological targets.

At the heart of this synthetic versatility is **Ethyl 4-iodo-1H-pyrazole-5-carboxylate** (CAS No: 179692-08-1, Molecular Formula: $C_6H_7IN_2O_2$).^[7] This compound is not merely another pyrazole derivative; it is a strategic building block, or synthon, for agrochemical discovery. Its structure incorporates two key reactive handles: an ethyl ester at the 5-position, which can be readily converted into amides or other functional groups, and a crucial iodo-substituent at the 4-position. The iodine atom is an excellent leaving group, making the C4 position ripe for a variety of powerful carbon-carbon and carbon-heteroatom bond-forming reactions, such as Suzuki, Sonogashira, and Buchwald-Hartwig cross-coupling. This dual functionality allows

researchers to construct complex molecular architectures and rapidly generate libraries of novel compounds for biological screening.

This guide serves as a comprehensive technical resource for researchers and scientists in the agrochemical field. It details the synthesis of this key intermediate, explores its application in the creation of different classes of pesticides, provides detailed experimental protocols, and offers insights into the structure-activity relationships that govern the efficacy of these vital agricultural tools.

PART 1: Synthesis and Core Reactivity

The strategic value of **Ethyl 4-iodo-1H-pyrazole-5-carboxylate** begins with its synthesis. While multiple routes to pyrazoles exist, a common and effective method involves the cyclocondensation of a 1,3-difunctional compound with a hydrazine derivative.^{[8][9][10]}

Proposed Synthetic Protocol: Synthesis of Ethyl 4-iodo-1H-pyrazole-5-carboxylate

This protocol is based on established methods for pyrazole synthesis, adapted for this specific target. The key steps involve the formation of an iodinated β -ketoester followed by cyclization.

Step 1: Iodination of Ethyl Acetoacetate

- To a stirred solution of ethyl acetoacetate (1.0 equiv.) in a suitable solvent like dichloromethane or acetic acid, add N-iodosuccinimide (NIS) (1.1 equiv.).
- Stir the reaction mixture at room temperature for 12-24 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction with a saturated aqueous solution of sodium thiosulfate.
- Extract the product with an organic solvent, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield ethyl 2-iodo-3-oxobutanoate.

Step 2: Cyclocondensation with Hydrazine

- Dissolve the crude ethyl 2-iodo-3-oxobutanoate (1.0 equiv.) in ethanol.
- Add hydrazine hydrate (1.1 equiv.) dropwise at 0 °C.
- Allow the reaction to warm to room temperature and then reflux for 4-6 hours until TLC analysis indicates the consumption of the starting material.
- Cool the reaction mixture and remove the solvent under reduced pressure.
- Purify the residue by column chromatography on silica gel to afford **Ethyl 4-iodo-1H-pyrazole-5-carboxylate**.

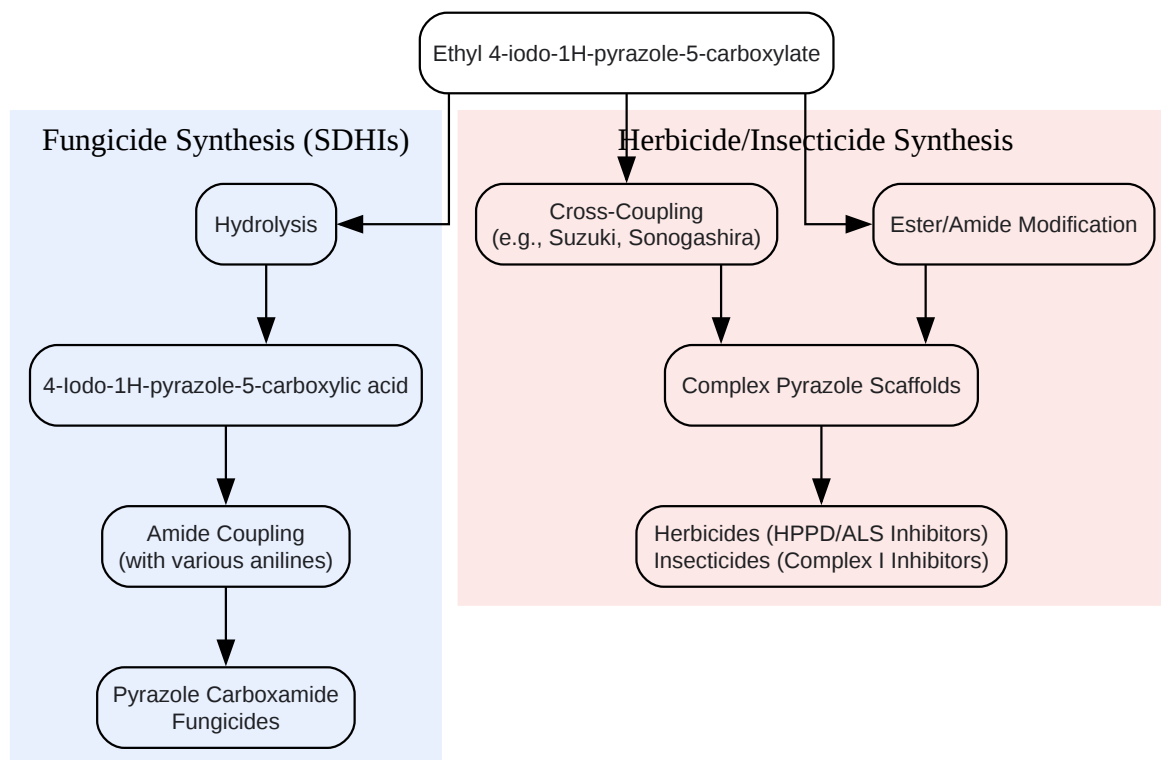
Note: This is a representative protocol. Reaction conditions may require optimization.

PART 2: Application in the Synthesis of Agrochemicals

The true utility of **Ethyl 4-iodo-1H-pyrazole-5-carboxylate** is demonstrated in its conversion to high-value active ingredients. Its bifunctional nature allows for divergent synthesis pathways to fungicides, herbicides, and insecticides.

Workflow for Agrochemical Synthesis

The following diagram illustrates the central role of **Ethyl 4-iodo-1H-pyrazole-5-carboxylate** as a versatile intermediate.



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Caption: Synthetic pathways from the key intermediate.

Application in Fungicide Development: The SDHI Class

Pyrazole carboxamides are a dominant class of modern fungicides that act by inhibiting the enzyme succinate dehydrogenase (SDH), a critical component of the mitochondrial respiratory chain.^{[5][11][12]} This inhibition halts energy production in the fungal cell, leading to its death.

Ethyl 4-iodo-1H-pyrazole-5-carboxylate is an ideal starting point for creating these molecules.

Mechanism of Action Insight: SDHI fungicides bind to the ubiquinone-binding site of the SDH enzyme complex (Complex II), preventing the oxidation of succinate to fumarate. The pyrazole ring and the adjacent amide linkage are crucial for this binding interaction.

Synthetic Protocol: Synthesis of a Model Pyrazole Carboxamide Fungicide

Step 1: Hydrolysis of the Ester

- Dissolve **Ethyl 4-iodo-1H-pyrazole-5-carboxylate** (1.0 equiv.) in a mixture of THF/water.
- Add lithium hydroxide (LiOH) (2.0 equiv.) and stir at room temperature for 3-5 hours.
- Monitor by TLC. Upon completion, acidify the mixture with 1N HCl to pH ~2-3.
- Extract the product, 4-iodo-1H-pyrazole-5-carboxylic acid, with ethyl acetate. Dry the organic layer and concentrate to yield the acid, which can often be used without further purification.

Step 2: Amide Coupling

- Suspend the 4-iodo-1H-pyrazole-5-carboxylic acid (1.0 equiv.) in dichloromethane.
- Add a coupling agent such as HATU (1.2 equiv.) and a base like triethylamine (2.5 equiv.).
- Add the desired substituted aniline (e.g., 2-chloroaniline) (1.1 equiv.).
- Stir at room temperature for 12-18 hours.
- Wash the reaction mixture with water and brine, dry over sodium sulfate, and concentrate.
- Purify by column chromatography or recrystallization to obtain the final pyrazole carboxamide product.

Application in Herbicide Development

Pyrazole-containing compounds are prominent in herbicides that target several different modes of action, including the inhibition of 4-hydroxyphenylpyruvate dioxygenase (HPPD) and acetolactate synthase (ALS).^{[1][4][13]} The C4-iodo position of our precursor is particularly useful for synthesizing HPPD inhibitors, which often feature an aryl group at this position.

Mechanism of Action Insight: HPPD inhibitors block the synthesis of plastoquinone, a vital cofactor for carotenoid biosynthesis.^[3] The absence of carotenoids leads to the photo-destruction of chlorophyll, resulting in the characteristic bleaching symptoms in susceptible weeds.

Synthetic Protocol: C4-Arylation via Suzuki Cross-Coupling

- To a degassed mixture of **Ethyl 4-iodo-1H-pyrazole-5-carboxylate** (1.0 equiv.), a substituted arylboronic acid (e.g., 4-methoxyphenylboronic acid) (1.5 equiv.), and a base such as potassium carbonate (2.0 equiv.) in a solvent system like dioxane/water, add a palladium catalyst (e.g., Pd(PPh₃)₄, 5 mol%).
- Heat the mixture under an inert atmosphere (e.g., nitrogen or argon) at 80-100 °C for 8-16 hours.
- Cool the reaction to room temperature, dilute with water, and extract with ethyl acetate.
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate.
- Purify the residue by column chromatography to yield the C4-arylated pyrazole derivative, a key scaffold for further elaboration into HPPD-inhibiting herbicides.

Application in Insecticide Development

The pyrazole scaffold is integral to several classes of insecticides, including the phenylpyrazoles (like fipronil) that target GABA-gated chloride channels, and the pyrazole carboxamides that act as ryanodine receptor (RyR) modulators (e.g., chlorantraniliprole) or mitochondrial Complex I inhibitors (e.g., tolfenpyrad).[\[11\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

Mechanism of Action Insight:

- RyR Modulators: These compounds cause the uncontrolled release of calcium from internal stores in insect muscle cells, leading to paralysis and death.[\[11\]](#)
- Complex I Inhibitors: These insecticides block the mitochondrial electron transport chain at Complex I, disrupting ATP production and leading to cellular energy failure.[\[14\]](#)[\[15\]](#)

The synthesis of these complex insecticides often involves multi-step sequences where the pyrazole core is built and then functionalized. **Ethyl 4-iodo-1H-pyrazole-5-carboxylate** can serve as a valuable intermediate for building the pyrazole carboxamide core found in many of

these active molecules, following similar hydrolysis and amide coupling steps described for fungicides.

PART 3: Structure-Activity Relationship (SAR) Insights

Understanding how structural modifications impact biological activity is crucial for rational agrochemical design. Decades of research on pyrazole-based pesticides have yielded key SAR insights.[\[1\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)

Position	Modification	General Impact on Activity	Example Class
N1	Substitution with aryl or alkyl groups	Crucial for target binding and physicochemical properties (e.g., systemicity).	Herbicides, Insecticides
C3	Introduction of alkyl or haloalkyl groups	Can influence potency and spectrum of activity. Steric bulk can be detrimental. [1]	Fungicides, Herbicides
C4	Aryl or heterocyclic substitution	Often key for herbicidal activity (HPPD inhibitors). Can be used to tune electronic properties.	Herbicides
C5	Carboxamide moiety	Essential for binding in SDHI fungicides and RyR-modulating insecticides. The nature of the amide N-substituent is critical for potency and spectrum.	Fungicides, Insecticides

For instance, in pyrazole sulfonamide herbicides, substituting the triazole ring of a known herbicide with a pyrazole scaffold has been shown to yield compounds with potent inhibitory activity against the target enzyme.[1] Similarly, in certain insecticides, introducing a bulky and negatively charged group on a benzene ring attached to the core structure was found to enhance insecticidal activity.[18]

Conclusion

Ethyl 4-iodo-1H-pyrazole-5-carboxylate is a powerful and versatile building block in the agrochemical research and development pipeline. Its dual functional handles—the modifiable ester and the reactive iodo group—provide a robust platform for accessing a wide diversity of chemical structures. By leveraging this intermediate, researchers can efficiently synthesize and optimize novel fungicides, herbicides, and insecticides. The protocols and insights provided in this guide aim to equip scientists with the foundational knowledge to harness the full potential of this pivotal pyrazole synthon, paving the way for the discovery of the next generation of crop protection solutions.

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